

Application Note: Synthesis of Fingolimod from 4-Octylphenethyl Methanesulfonate

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

Cat. No.: B122396

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Abstract & Strategic Overview

This application note details the synthesis of Fingolimod (FTY720), a sphingosine-1-phosphate (S1P) receptor modulator, utilizing **4-Octylphenethyl methanesulfonate** as the key electrophilic intermediate.

While early routes to Fingolimod employed reduction of phenones or cross-coupling strategies, the alkylation of diethyl acetamidomalonate (DEAM) remains a benchmark for laboratory-scale synthesis due to the ready availability of reagents and the convergent nature of the pathway. This protocol focuses on the displacement of the methanesulfonate (mesylate) group—a potent leaving group—by the DEAM anion, followed by reduction and hydrolysis to yield the final amino-diol pharmacophore.

Critical Process Parameters (CPPs)

- **Electrophile Reactivity:** The mesylate is a "hard" electrophile. To prevent elimination (styrene formation), temperature control and base selection are critical.

- **Anhydrous Conditions:** The generation of the DEAM carbanion requires strictly anhydrous conditions to prevent hydrolysis of the ester moieties or quenching of the base.
- **Safety (Genotoxicity):** Alkyl methanesulfonates are potential genotoxic impurities (PGIs). All handling requires containment within a certified chemical fume hood.

Safety & Handling Protocols

WARNING: This protocol involves the use of alkylating agents and metal hydrides.

- **Alkylating Agents:** **4-Octylphenethyl methanesulfonate** is a potent alkylating agent. It acts as a direct-acting mutagen. Double-gloving (Nitrile/Laminate) and the use of a localized exhaust ventilation (LEV) system are mandatory.
- **Reducing Agents:** Lithium Aluminum Hydride (LiAlH_4) or Sodium Borohydride (NaBH_4) react violently with water. Quenching protocols must be strictly followed.
- **Waste Disposal:** All waste streams containing mesylates must be treated with a nucleophilic scavenger (e.g., aqueous thiosulfate) prior to disposal to destroy active alkylating species.

Experimental Protocol

Step 1: Alkylation of Diethyl Acetamidomalonate

Objective: Formation of Diethyl 2-acetamido-2-(2-(4-octylphenyl)ethyl)malonate.

- **Reagents:**
 - **4-Octylphenethyl methanesulfonate** (1.0 equiv)
 - Diethyl acetamidomalonate (DEAM) (1.2 equiv)
 - Sodium Ethoxide (NaOEt) (1.5 equiv) [Prepared in situ or 21% wt solution]
 - Solvent: Anhydrous Ethanol (EtOH) or DMF (for faster kinetics)

Procedure:

- **Carbanion Generation:** Charge a flame-dried reaction vessel (under N₂ atmosphere) with anhydrous EtOH. Add DEAM (1.2 equiv). Slowly add NaOEt (1.5 equiv) at 0–5°C. Stir for 30 minutes to ensure complete deprotonation.
- **Addition:** Dissolve **4-Octylphenethyl methanesulfonate** in a minimal volume of anhydrous EtOH (or THF). Add this solution dropwise to the DEAM anion mixture over 45 minutes, maintaining internal temperature <10°C.
- **Reflux:** Warm the mixture to room temperature, then heat to reflux (78°C) for 4–6 hours. Monitor reaction progress via TLC (Hexane:EtOAc 3:1) or HPLC.^[1] The mesylate spot should disappear.
- **Workup:** Cool to room temperature. Concentrate the solvent under reduced pressure. Resuspend the residue in EtOAc and wash with water (x2) and brine (x1). Dry over Na₂SO₄ and concentrate to yield the crude diester intermediate.

Step 2: Reduction of the Diester

Objective: Conversion of the malonate diester and acetamido group to the N-acetyl diol. Note: Direct reduction to the amine is possible with strong reducing agents, but a stepwise approach (reduction then hydrolysis) often yields higher purity.

- **Reagents:**
 - Diester Intermediate (from Step 1)
 - Lithium Aluminum Hydride (LiAlH₄) (4.0 equiv) or NaBH₄/CaCl₂ system
 - Solvent: Anhydrous THF

Procedure:

- **Setup:** Suspend LiAlH₄ (4.0 equiv) in anhydrous THF at 0°C under Argon.
- **Addition:** Dissolve the crude diester in THF and add dropwise to the hydride suspension. The reaction is exothermic; control addition rate to maintain gentle reflux.

- Reaction: Stir at room temperature for 2 hours, then reflux for 1 hour to ensure complete reduction of the sterically hindered esters.
- Quench (Fieser Method): Cool to 0°C. Carefully add water (1 mL per g LiAlH₄), followed by 15% NaOH (1 mL per g), then water (3 mL per g).
- Isolation: Filter the granular precipitate through Celite. Concentrate the filtrate to obtain the N-acetylated diol intermediate.

Step 3: Hydrolysis to Fingolimod Hydrochloride

Objective: Removal of the N-acetyl protecting group.

- Reagents:
 - N-acetyl diol intermediate
 - 1M Hydrochloric Acid (HCl)
 - Ethanol^[1]

Procedure:

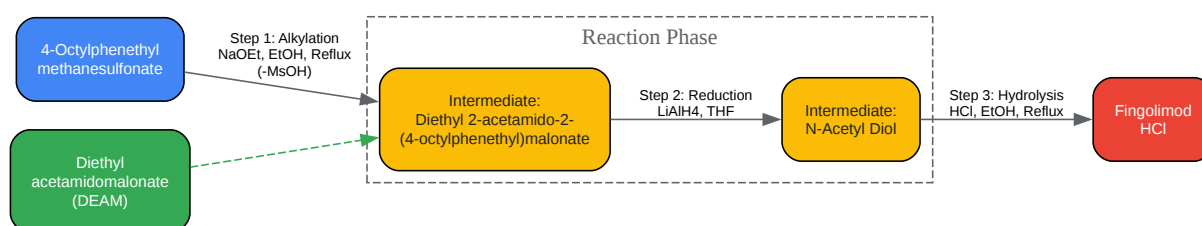
- Dissolve the intermediate in a 1:1 mixture of EtOH and 1M HCl.
- Reflux for 2 hours.
- Cool to 0°C. The product, Fingolimod HCl, may crystallize directly or require concentration.
- Recrystallization: Recrystallize from EtOH/Et₂O to yield high-purity Fingolimod HCl as a white solid.

Data Summary & Process Metrics

Parameter	Specification / Result	Notes
Starting Material	4-Octylphenethyl methanesulfonate	Purity >98% required to minimize side-reactions.
Step 1 Yield	75 - 85%	Major loss: Elimination to styrene derivative.
Step 2 Yield	80 - 90%	Sensitive to moisture; requires excess hydride.
Overall Yield	~45 - 60%	Literature values vary based on scale.
Appearance	White crystalline powder	Final HCl salt.
Melting Point	102 - 104°C	Consistent with literature standards for HCl salt.

Pathway Visualization

The following diagram illustrates the synthetic workflow and the transformation of the carbon skeleton.



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Figure 1: Synthetic pathway for Fingolimod illustrating the convergent assembly of the lipophilic tail and polar head group.

References

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